Topic: Chiral Synthesis of Methyl 5-oxopiperidine-2-carboxylate for Asymmetric Applications

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Compound of Interest

Compound Name:	*Methyl 5-oxopiperidine-2-carboxylate*
Cat. No.:	*B8439609*

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Abstract

Enantiomerically pure piperidine scaffolds are foundational to modern medicinal chemistry, appearing in a vast array of pharmaceuticals.[1][2] Among these, **Methyl 5-oxopiperidine-2-carboxylate** stands out as a versatile chiral building block, particularly for its role as a key intermediate in the synthesis of next-generation β-lactamase inhibitors. This application note provides a detailed, field-proven protocol for the asymmetric synthesis of (S)-**Methyl 5-oxopiperidine-2-carboxylate**, starting from the inexpensive and readily available chiral pool starting material, L-glutamic acid. We will elucidate the causality behind experimental choices, provide step-by-step methodologies, and illustrate the utility of the target molecule in the synthesis of a precursor to Avibactam, a clinically significant non-β-lactam β-lactamase inhibitor.[3][4]

Introduction: The Strategic Importance of Chiral Piperidones

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The piperidine ring is a privileged scaffold in drug design, valued for its ability to impart favorable physicochemical properties, enhance biological activity, and improve pharmacokinetic profiles.[1][5] When chirality is introduced, these scaffolds can precisely orient functional groups in three-dimensional space to optimize interactions with biological targets.[2][5]

(S)-**Methyl 5-oxopiperidine-2-carboxylate**, also known as (S)-methyl 5-keto-pipecolate, is a bifunctional molecule featuring a stereocenter at the C2 position and a ketone at C5. This arrangement provides two distinct points for chemical modification, making it an invaluable synthon for constructing complex, poly-substituted heterocyclic molecules. Its most notable application is in the industrial synthesis of Avibactam, a potent inhibitor of Ambler class A, C, and some D β-lactamase enzymes, which are responsible for widespread antibiotic resistance.[4][6] Access to enantiopure **Methyl 5-oxopiperidine-2-carboxylate** is therefore a critical step in the supply chain for this life-saving therapeutic.

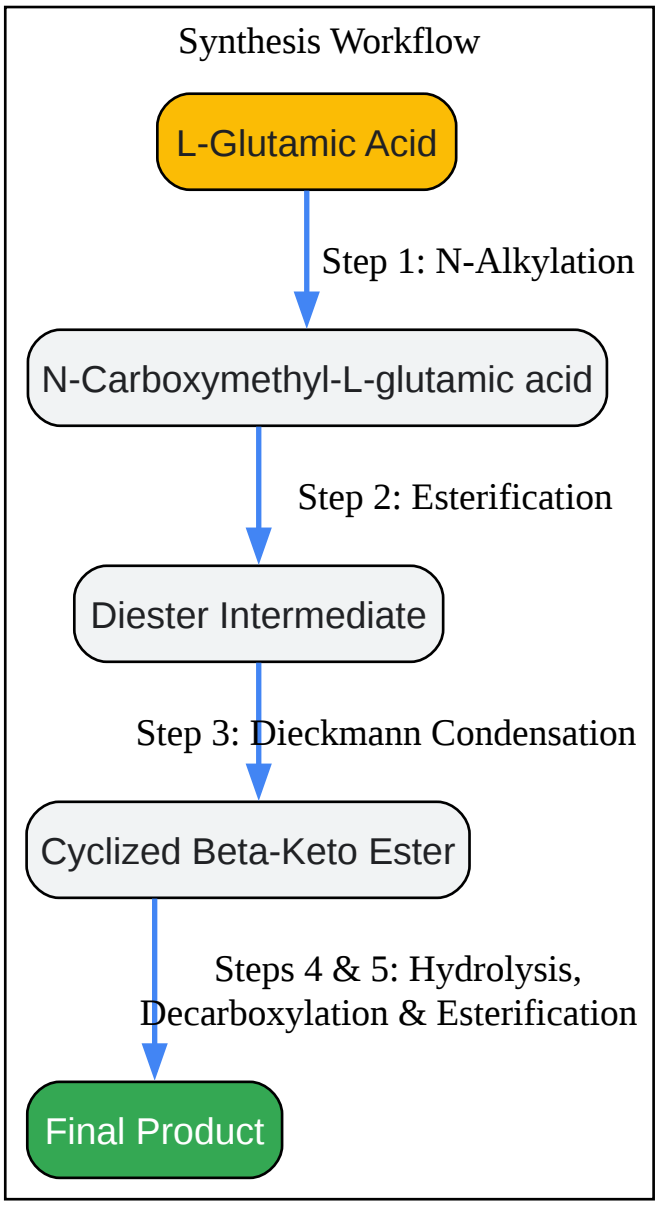
This guide focuses on a robust and scalable synthetic route that leverages the innate chirality of L-glutamic acid, thereby avoiding costly chiral chromatography or resolution steps.

Overview of Synthetic Strategy

The synthesis of (S)-**Methyl 5-oxopiperidine-2-carboxylate** from L-glutamic acid is a multi-step process that strategically builds the piperidine ring through an intramolecular condensation. The key transformation is a Dieckmann condensation, an intramolecular Claisen condensation of a diester to form a cyclic β-keto ester.[7][8][9]

The overall workflow can be visualized as follows:

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Caption: Overall workflow for the synthesis of the target molecule.

Detailed Synthesis Protocols

This section provides a comprehensive, step-by-step protocol for the synthesis of (S)-**Methyl 5-oxopiperidine-2-carboxylate**.

Step 1 & 2: N-Alkylation and Diesterification

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The synthesis begins by alkylating the nitrogen of L-glutamic acid, followed by a double esterification to prepare the substrate for the crucial cyclization step.

Rationale: L-glutamic acid provides the C2 stereocenter and the carbon backbone. N-alkylation with a chloroacetic acid derivative introduces the remaining atoms needed for the piperidine ring. Subsequent esterification with methanol under acidic conditions, using a reagent like thionyl chloride, efficiently converts all three carboxylic acid groups to their corresponding methyl esters, creating the necessary diester functionality for the Dieckmann condensation.

Protocol:

- N-Alkylation: In a suitable reaction vessel, dissolve L-glutamic acid sodium salt in water under an alkaline condition provided by an inorganic base (e.g., NaOH). Add chloroacetic acid and heat the reaction mixture (e.g., 50-70°C) until the reaction is complete (monitored by TLC or LC-MS). This forms N-carboxymethyl-L-glutamic acid.
- Esterification: Isolate the crude N-carboxymethyl-L-glutamic acid. In a separate flask equipped with a reflux condenser and a gas outlet, suspend the product in methanol. Cool the mixture in an ice bath and slowly add thionyl chloride ($SOCl_2$) dropwise.
    - Causality: Thionyl chloride reacts with methanol to generate HCl in situ, which catalyzes the Fischer esterification of all three carboxyl groups. This method is highly effective for preparing methyl esters.
- After the addition is complete, heat the mixture to reflux (approx. 60-65°C) for 6-8 hours.
- Work-up: Cool the reaction mixture to room temperature. Carefully remove the excess methanol and $SOCl_2$ under reduced pressure. The resulting crude N-methoxycarbonylmethyl-L-glutamic acid dimethyl ester is a viscous oil and can often be used in the next step without extensive purification.

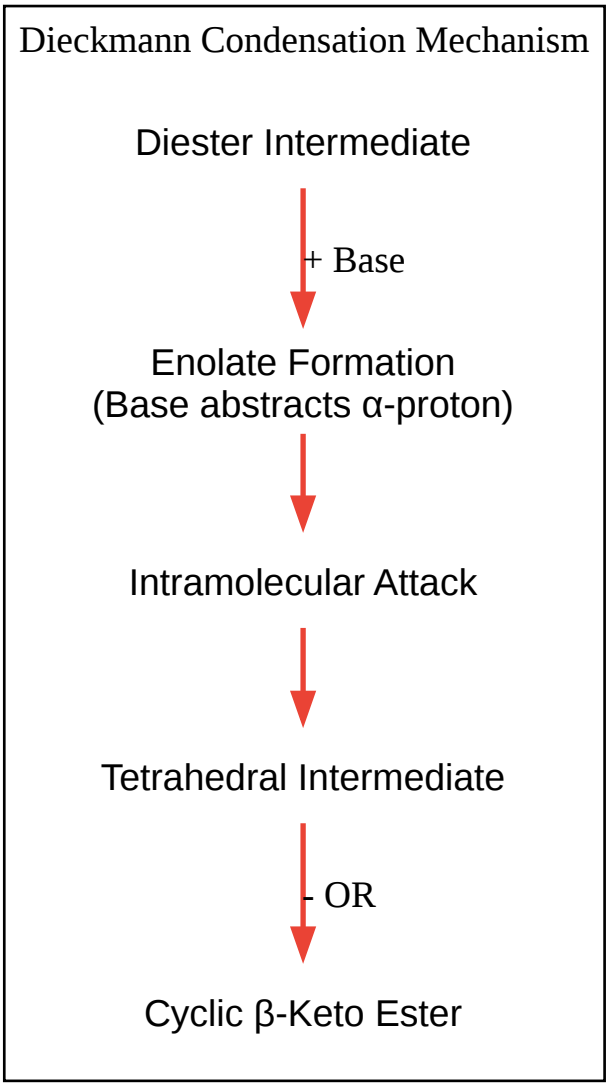
Step 3: Intramolecular Dieckmann Condensation

This is the key ring-forming step, creating the 5-oxopiperidine core.

Rationale: The Dieckmann condensation is an intramolecular reaction where a molecule with two ester groups cyclizes in the presence of a strong base.[7][8][9] The base deprotonates the

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α-carbon of one ester group, creating an enolate nucleophile. This enolate then attacks the carbonyl carbon of the other ester group within the same molecule, leading to ring formation.



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Caption: Simplified mechanism of the Dieckmann Condensation.

Protocol:

- Prepare a solution of a strong base, such as sodium methoxide or potassium tert-butoxide, in a dry, aprotic solvent like tetrahydrofuran (THF) or toluene in a flask under an inert atmosphere (e.g., Nitrogen or Argon).

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- Causality: A strong, non-nucleophilic base is required to generate the enolate without competing side reactions like saponification. Anhydrous conditions are critical as water will quench the enolate.

- Cool the base solution to 0°C.

- Slowly add a solution of the crude diester from Step 2 in the same anhydrous solvent to the base solution dropwise, maintaining the low temperature.

- After the addition, allow the reaction to stir at room temperature for several hours until cyclization is complete.

- Work-up: Carefully quench the reaction by pouring it into an acidic aqueous solution (e.g., dilute HCl or H_2SO_4) with cooling. This neutralizes the base and protonates the resulting β-keto ester enolate.

- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 4 & 5: Hydrolysis, Decarboxylation, and Final Esterification

The product from the Dieckmann condensation is a β-keto ester with an additional ester group at the C3 position, which must be removed.

Rationale: The β-keto ester formed in Step 3 is susceptible to hydrolysis and decarboxylation under acidic conditions. Heating the crude cyclized product in an acidic aqueous solution will first hydrolyze the ester at the C3 position to a carboxylic acid. This resulting β-keto acid is thermally unstable and readily loses CO_2, a process known as decarboxylation, to yield the desired 5-oxopiperidine-2-carboxylic acid. A final esterification step provides the target methyl ester.

Protocol:

- Hydrolysis/Decarboxylation: Take the crude product from Step 3 and add an aqueous solution of a strong acid like hydrochloric acid. Heat the mixture to reflux for 2-4 hours. This

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process hydrolyzes both the C2 and C3 esters and promotes decarboxylation at the C3 position.

- After cooling, concentrate the mixture in vacuo to remove water and acid.
- Final Esterification: To the crude 5-oxopiperidine-2-carboxylic acid hydrochloride salt, add methanol and catalytic sulfuric acid (or use the thionyl chloride method described in Step 2).
- Heat the reaction to reflux until esterification is complete.
- Purification: After cooling, neutralize the reaction mixture and extract the product with an organic solvent. The crude product can be purified by column chromatography on silica gel to yield pure (S)-**Methyl 5-oxopiperidine-2-carboxylate**.

Step	Key Reagent	Solvent	Temperature (°C)	Typical Yield
1. N-Alkylation	Chloroacetic acid	Water	50-70	High
2. Esterification	Thionyl chloride	Methanol	60-65 (Reflux)	>90%
3. Dieckmann	Sodium methoxide	THF / Toluene	0 to RT	~85-90%
4. Hydrolysis	Aqueous HCl	Water	Reflux	High
5. Esterification	Thionyl chloride	Methanol	60-65 (Reflux)	>85%
Yields are estimates based on related literature procedures and may vary.				

Analytical Characterization

The final product should be characterized to confirm its identity and purity.

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Property	Data
Molecular Formula	$C_7H_{11}NO_3$
Molecular Weight	157.17 g/mol
Appearance	Colorless to pale yellow oil/liquid
^{1}H NMR ($CDCl_3$)	δ (ppm): ~3.75 (s, 3H, OCH_3), 4.2-4.4 (m, 1H, C2-H), 2.2-2.8 (m, 6H, ring CH_2)
^{13}C NMR ($CDCl_3$)	δ (ppm): ~207 (C=O, C5), ~172 (C=O, ester), ~57 (C2), ~52 (OCH_3), ~45, ~38, ~28 (ring CH_2)
IR (thin film)	ν (cm^{-1}): ~1740 (C=O, ester), ~1720 (C=O, ketone), ~3350 (N-H)
Note: NMR chemical shifts are approximate and can vary depending on solvent and concentration.	

Application in the Synthesis of an Avibactam Precursor

The utility of (S)-**Methyl 5-oxopiperidine-2-carboxylate** is best demonstrated by its conversion to a key precursor for Avibactam. The C5-ketone is stereoselectively reduced and converted to a protected amine, setting the stage for the final bicyclization.

A crucial intermediate is (2S,5R)-5-((benzyloxy)amino)piperidine-2-carboxylate.[3][4] The synthesis involves the following key transformations:

- Oximation: The ketone at C5 is reacted with benzyloxyamine hydrochloride in the presence of a base to form the corresponding oxime.
- Stereoselective Reduction: The oxime is then reduced to the amine. This reduction must be highly stereoselective to establish the desired (2S, 5R) stereochemistry. This is often achieved through catalytic hydrogenation, where the catalyst and conditions are chosen to favor approach from a specific face of the molecule.

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- Protection/Further Steps: The resulting amine can then be carried forward in the synthesis of Avibactam.[3][4]

This transformation highlights the strategic importance of the chiral 5-oxopiperidone core, allowing for the controlled installation of a second stereocenter.

Conclusion

The synthesis of (S)-**Methyl 5-oxopiperidine-2-carboxylate** from L-glutamic acid represents a practical, scalable, and economically viable route to a high-value chiral building block. The key Dieckmann condensation reaction provides an efficient method for constructing the core heterocyclic ring while preserving the stereochemical integrity of the starting material. The resulting product serves as a critical intermediate for advanced pharmaceutical targets, most notably the β-lactamase inhibitor Avibactam. The protocols and insights provided in this guide are intended to empower researchers and drug development professionals in their efforts to synthesize complex, chiral molecules for asymmetric applications.

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